

Lophanthoidin F: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Lophanthoidin F

Cat. No.: B1631845

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CAS Number: 120462-46-6[1][2] Chemical Formula: C₂₄H₃₄O₇[1]

Lophanthoidin F is a naturally occurring diterpenoid compound that has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of its chemical properties, biological activities, and mechanisms of action for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	120462-46-6	[1][2]
Molecular Formula	C ₂₄ H ₃₄ O ₇	[1]
Molecular Weight	434.52 g/mol	[1]
IUPAC Name	2-(10-ethoxy-3,9-dihydroxy-4b,8,8-trimethyl-1,4-dioxo-1,4,4b,5,6,7,8,8a,9,10-decahydrophenanthren-2-yl)propyl acetate	[2]
Synonyms	lophanthoidin f	[3]

Biological Activities and Mechanism of Action

Lophanthoidin F, derived from the aerial parts of *Lophanthus anisatus*, has demonstrated a range of biological activities, positioning it as a compound of interest for further investigation in drug discovery.^[1] Its notable bioactivities include antiviral, antitumor, and anti-inflammatory properties.^[1]

Antiviral Activity

Lophanthoidin F has shown significant inhibitory activity against the influenza A virus.^[1] The proposed mechanism for this antiviral action is the reduction of viral RNA replication.^[1]

Antitumor Activity

The compound exhibits cytotoxic effects on various human cancer cell lines, suggesting its potential as an anticancer agent.^[1] Further research is needed to elucidate the specific signaling pathways involved in its cytotoxic mechanism.

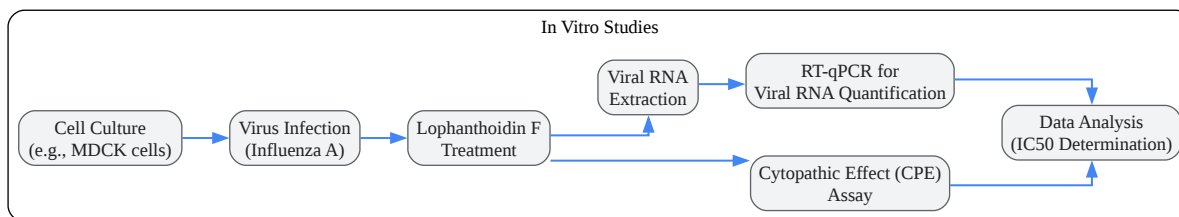
Anti-inflammatory Activity

Lophanthoidin F has been observed to inhibit the production of inflammatory mediators.^[1] This suggests a potential role in the development of treatments for inflammatory conditions. The precise molecular targets and signaling pathways underlying this anti-inflammatory effect are yet to be fully characterized.

Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Lophanthoidin F** are not readily available in the public domain. Researchers interested in studying this compound would likely need to refer to specialized literature on natural product chemistry and pharmacology for relevant methodologies. General experimental workflows for investigating the biological activities of natural compounds are outlined below.

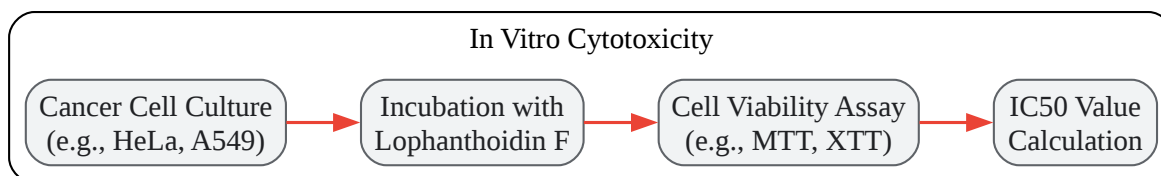
General Experimental Workflow for Antiviral Activity Screening



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Caption: General workflow for in vitro antiviral activity screening.

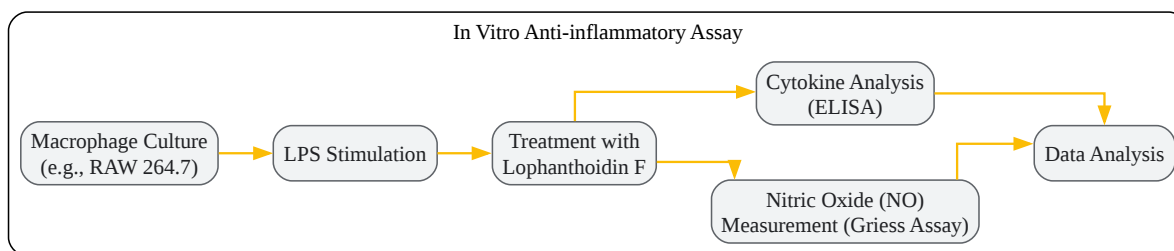
General Experimental Workflow for Cytotoxicity Assays



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Caption: General workflow for in vitro cytotoxicity assays.

General Experimental Workflow for Anti-inflammatory Activity Assessment



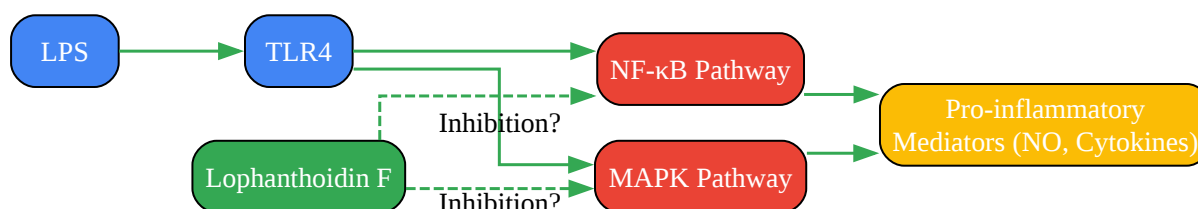
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Caption: General workflow for in vitro anti-inflammatory assays.

Signaling Pathways

The specific signaling pathways modulated by **Lophanthoidin F** are not yet well-defined in publicly available literature. Given its anti-inflammatory and antitumor activities, it is plausible that it may interact with key inflammatory and cell survival pathways.

Hypothetical Signaling Pathway Inhibition in Inflammation



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Caption: Hypothetical inhibition of inflammatory signaling pathways.

Conclusion

Lophanthoidin F is a promising natural product with demonstrated antiviral, antitumor, and anti-inflammatory potential. While preliminary data are encouraging, further in-depth research is required to fully elucidate its mechanisms of action, identify specific molecular targets, and establish detailed experimental protocols. This will be crucial for its potential development as a therapeutic agent. This guide serves as a foundational resource for researchers embarking on the study of this intriguing diterpenoid.

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References

- 1. Cas 120462-46-6, Lophanthoidin F | lookchem [lookchem.com]
- 2. clearsynth.com [clearsynth.com]
- 3. Phytochemical: Lophanthoidin F [caps.ncbs.res.in]
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